

Personal protective equipment for handling (3-(Aminomethyl)phenyl)methanol hydrochloride

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Compound of Interest

Compound Name: (3-(Aminomethyl)phenyl)methanol
hydrochloride

Cat. No.: B1291327

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Essential Safety and Handling Guide for (3-(Aminomethyl)phenyl)methanol hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **(3-(Aminomethyl)phenyl)methanol hydrochloride**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

(3-(Aminomethyl)phenyl)methanol hydrochloride is a chemical compound that requires careful handling due to its potential health hazards. The information provided herein is a synthesis of available safety data and best practices for laboratory operations.

Hazard Identification and Personal Protective Equipment (PPE)

The primary known hazards of **(3-(Aminomethyl)phenyl)methanol hydrochloride** are that it is harmful if swallowed and causes serious eye damage. The non-hydrochloride form of this compound is classified as corrosive and can cause severe skin burns and eye damage.^[1] Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment

Protection Type	Equipment	Specification & Rationale
Eye Protection	Chemical safety goggles and a face shield	Goggles must be worn at all times to protect against splashes. A face shield provides an additional layer of protection for the entire face. [2]
Hand Protection	Chemical-resistant gloves	While specific breakthrough times for this compound are not available, Butyl rubber or Neoprene gloves are recommended based on their general resistance to alcohols and amines. [3] [4] [5] Disposable nitrile gloves may be suitable for incidental contact with small quantities, but should be changed immediately upon contamination. [6] A substance-specific risk assessment and consultation with the glove manufacturer are highly recommended.
Body Protection	Laboratory coat	A standard lab coat should be worn to protect against minor spills. [7] For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is advised. [6]
Respiratory Protection	NIOSH-approved respirator	A respirator should be used when handling the powder outside of a chemical fume hood or when there is a potential for aerosolization.

The type of respirator should be selected based on a risk assessment.

Foot Protection

Closed-toe shoes

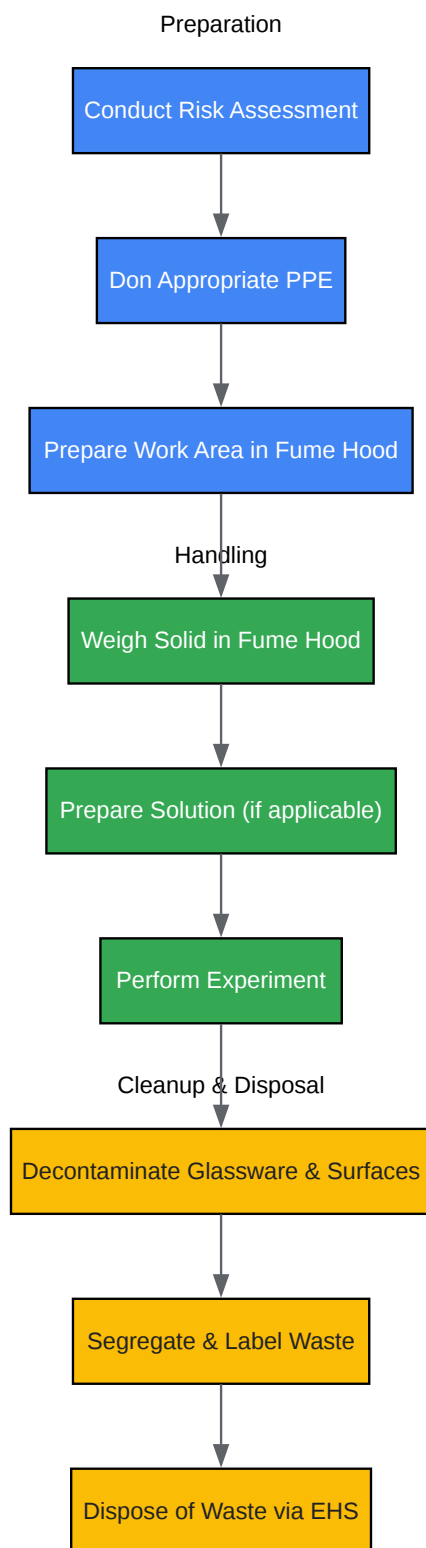
Shoes that fully cover the feet are required in the laboratory to protect against spills.^[7]

Operational and Disposal Plans

Safe handling and proper disposal are paramount to laboratory safety and environmental responsibility. The following step-by-step procedures provide guidance for the operational lifecycle of **(3-(Aminomethyl)phenyl)methanol hydrochloride** in the laboratory.

Safe Handling Protocol

This flowchart outlines the necessary steps for safely handling **(3-(Aminomethyl)phenyl)methanol hydrochloride** from receipt to disposal.



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Safe Handling Workflow

Experimental Protocol: Weighing and Solution Preparation

- Preparation: Before handling the compound, ensure you are wearing all the recommended PPE as detailed in the table above. The weighing and solution preparation should be conducted in a certified chemical fume hood to minimize inhalation exposure.^{[6][7]}
- Weighing: Carefully weigh the desired amount of the solid **(3-(Aminomethyl)phenyl)methanol hydrochloride**. Avoid creating dust. Use a spatula for transfers.
- Solution Preparation: If preparing a solution, slowly add the solid to the solvent to avoid splashing. If dissolving in water, be aware that this may be an exothermic process.

Disposal Plan

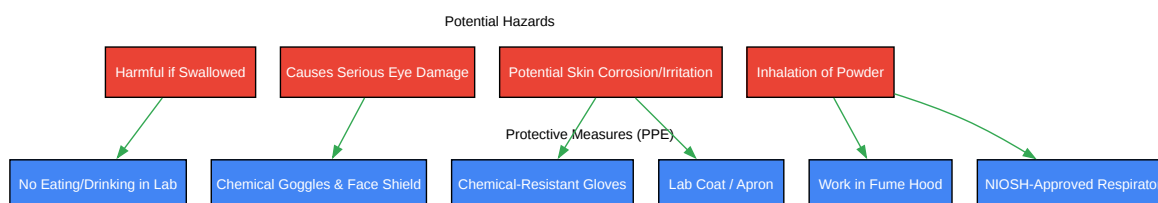
Proper disposal of **(3-(Aminomethyl)phenyl)methanol hydrochloride** and its containers is crucial to prevent environmental contamination and ensure compliance with regulations.

Disposal Procedures for **(3-(Aminomethyl)phenyl)methanol hydrochloride**

Waste Type	Disposal Protocol
Solid Waste	Collect in a designated, clearly labeled, and sealed hazardous waste container. The label should include the full chemical name.
Liquid Waste (Solutions)	Collect in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with incompatible waste streams.
Contaminated Materials	Any materials (e.g., pipette tips, weighing boats, gloves) contaminated with the compound should be disposed of as solid hazardous waste.
Empty Containers	Triple rinse the container with a suitable solvent. Collect the rinsate as liquid hazardous waste. After triple rinsing and air drying, deface the original label and dispose of the container according to your institution's guidelines.

Hazard and Protective Measures Relationship

This diagram illustrates the relationship between the potential hazards associated with **(3-(Aminomethyl)phenyl)methanol hydrochloride** and the corresponding protective measures.



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Hazards and Corresponding Protective Measures

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